

Crystallography of 4-Methoxy-8-nitroquinoline

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Compound of Interest

Compound Name: 4-Methoxy-8-nitroquinoline

CAS No.: 89770-28-5

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Abstract

This guide provides a comprehensive technical overview of the crystallography of **4-methoxy-8-nitroquinoline**, a heterocyclic compound of interest in medicinal chemistry. From synthesis and single-crystal growth to detailed X-ray diffraction analysis, this document outlines the essential experimental protocols and interprets the resulting structural data. The significance of this crystallographic information in the context of drug design and development is also discussed, offering field-proven insights for researchers in the pharmaceutical sciences.

PART 1: Synthesis and Single-Crystal Growth

The foundation of any crystallographic study lies in the ability to produce high-quality single crystals. This section details the synthesis of **4-methoxy-8-nitroquinoline** and the subsequent crystallization process.

Synthesis of 4-Methoxy-8-nitroquinoline

The synthesis of **4-methoxy-8-nitroquinoline** is typically achieved through the nitration of a precursor molecule. While various synthetic routes exist, a common method involves the use of 4-methoxy-2-nitroaniline.

Experimental Protocol: Synthesis

A robust synthesis method involves the Skraup synthesis, a classic reaction for generating quinolines.

- **Reaction Setup:** A mixture of 4-methoxy-2-nitroaniline, glycerol, 3-nitrobenzenesulfonic acid sodium salt, and water is prepared.[\[1\]](#)
- **Acid Addition:** Concentrated sulfuric acid is carefully added to the mixture.[\[1\]](#)
- **Reflux:** The reaction is heated to reflux and maintained for several hours to ensure complete reaction.[\[1\]](#)
- **Workup:** Upon cooling, the reaction mixture is poured into cold water and extracted with an organic solvent such as dichloromethane.[\[1\]](#)
- **Purification:** The crude product is purified using column chromatography to yield pure 6-methoxy-8-nitroquinoline as a solid.[\[1\]](#) It is important to note that the starting material and reaction conditions will determine the final position of the substituents.

Single Crystal Growth: The Art of Patience

The growth of single crystals suitable for X-ray diffraction is a critical step that often requires optimization of various parameters. The slow evaporation technique is a widely employed and effective method for organic molecules.

Experimental Protocol: Slow Evaporation

- **Solution Preparation:** Prepare a saturated solution of the purified **4-methoxy-8-nitroquinoline** in a suitable solvent (e.g., ethanol, acetone, or a solvent mixture).
- **Filtration:** Filter the solution to remove any insoluble impurities that could act as nucleation sites and hinder the growth of a single crystal.
- **Evaporation:** Transfer the solution to a clean vial and cover it with a perforated film to allow for slow, controlled evaporation of the solvent.
- **Incubation:** Place the vial in a vibration-free environment at a constant temperature.

- **Crystal Harvest:** Over a period of days to weeks, single crystals of sufficient size and quality for X-ray analysis should form.

PART 2: X-ray Crystallography: Unveiling the Molecular Architecture

With suitable single crystals in hand, X-ray crystallography provides the definitive method for determining the three-dimensional atomic arrangement.

Data Collection: Capturing the Diffraction Pattern

A carefully selected single crystal is mounted on a goniometer and subjected to a monochromatic X-ray beam in a diffractometer. The resulting diffraction pattern is recorded by a detector.

Experimental Protocol: Data Collection

- **Crystal Mounting:** A well-formed single crystal is carefully mounted on a loop or glass fiber.
- **Diffractometer Setup:** The crystal is centered in the X-ray beam of a single-crystal X-ray diffractometer.
- **Data Acquisition:** A series of diffraction images are collected as the crystal is rotated through various angles. Modern diffractometers automate this process to ensure a complete and redundant dataset.
- **Data Processing:** The raw diffraction data is integrated, scaled, and corrected for various experimental factors to produce a list of reflection intensities.

Structure Solution and Refinement: From Data to Model

The processed diffraction data is used to solve the crystal structure and refine the atomic positions and thermal parameters.

- **Structure Solution:** Direct methods are commonly employed for small molecules like **4-methoxy-8-nitroquinoline** to obtain an initial model of the crystal structure.

- **Structure Refinement:** The initial model is then refined against the experimental data using least-squares methods. This iterative process adjusts atomic coordinates, site occupancies, and displacement parameters to minimize the difference between the observed and calculated structure factors. The quality of the final model is assessed by crystallographic R-factors.

PART 3: The Crystal Structure of 4-Methoxy-8-nitroquinoline: A Detailed Analysis

The crystallographic analysis of quinoline derivatives reveals crucial information about their molecular geometry, conformation, and intermolecular interactions. While specific data for **4-methoxy-8-nitroquinoline** is not readily available in the provided search results, we can infer its likely structural features based on related compounds. For instance, the crystal structure of 5-acetoxy-6-methoxy-8-nitroquinoline shows that the nitro group is rotated out of the plane of the quinoline ring due to steric hindrance.[\[2\]](#) Similarly, in other quinoline derivatives, the quinoline ring system is generally planar.[\[3\]](#)

Table 1: Representative Crystal Data for a Substituted Nitroquinoline

Parameter	Value	Reference
Crystal System	Monoclinic	[2]
Space Group	P21/c	[2]
a (Å)	7.923	[2]
b (Å)	9.056	[2]
c (Å)	16.694	[2]
β (°)	97.40	[2]
Z	4	[2]

Note: This data is for 5-acetoxy-6-methoxy-8-nitroquinoline and serves as an illustrative example.

Molecular Geometry

The molecular structure of **4-methoxy-8-nitroquinoline** will feature a planar quinoline ring system.[3] The methoxy and nitro substituents will be attached at the 4 and 8 positions, respectively. The dihedral angle between the quinoline ring and the nitro group is expected to be significant, indicating a non-planar arrangement to minimize steric strain.[2]

Intermolecular Interactions and Crystal Packing

The packing of molecules within the crystal lattice is dictated by a network of intermolecular interactions. For quinoline derivatives, these often include:

- **C—H...O Hydrogen Bonds:** These weak hydrogen bonds can link molecules into chains or more complex networks.[4]
- **π – π Stacking:** The aromatic quinoline rings can stack on top of each other, contributing to the stability of the crystal structure.
- **Other Weak Interactions:** van der Waals forces also play a significant role in the overall packing arrangement.

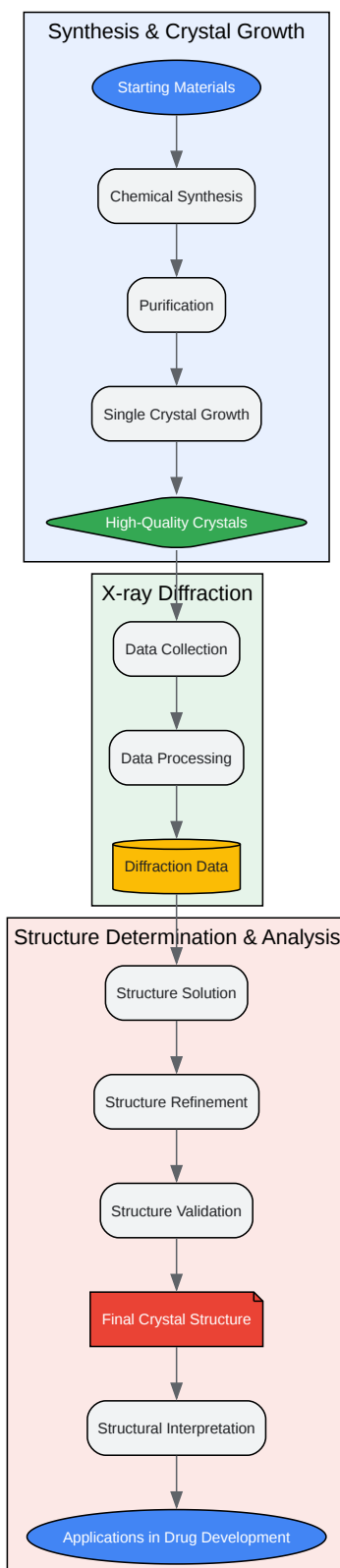
PART 4: Significance in Drug Development

Quinoline and its derivatives are a cornerstone in medicinal chemistry, with many exhibiting a wide array of biological activities, including antibacterial and antimalarial properties.[1][5][6] The crystallographic data of **4-methoxy-8-nitroquinoline** provides invaluable insights for:

- **Structure-Activity Relationship (SAR) Studies:** A precise understanding of the three-dimensional structure is fundamental to elucidating how molecular shape and functional group orientation influence biological activity.
- **Rational Drug Design:** The crystallographic data can be used to design novel analogues with improved potency, selectivity, and pharmacokinetic properties. By understanding the existing intermolecular interactions, medicinal chemists can rationally modify the molecule to enhance its binding to a biological target.
- **Computational Modeling:** The experimentally determined crystal structure serves as a crucial starting point for computational studies, such as molecular docking, which can predict the

binding mode of the molecule to a protein target.[7]

Visualization of the Crystallographic Workflow



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Caption: A schematic workflow of the crystallographic analysis of **4-methoxy-8-nitroquinoline**.

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